

How to store and handle MRTX-EX185 (formic) long-term

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Compound of Interest

Compound Name: MRTX-EX185 (formic)

Cat. No.: B15141032

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Technical Support Center: MRTX-EX185 (formic)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and handling of **MRTX-EX185 (formic)**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **MRTX-EX185 (formic)** powder?

For long-term stability, **MRTX-EX185 (formic)** in its solid (powder) form should be stored at -20°C.^{[1][2]} Under these conditions, the compound is stable for up to 2 years.^[1]

Q2: How should I store stock solutions of **MRTX-EX185 (formic)**?

The storage conditions for stock solutions of **MRTX-EX185 (formic)** depend on the solvent and the desired storage duration.

- In DMSO:
 - For storage up to 6 months, it is recommended to store aliquots at -80°C.^{[1][3]}
 - For shorter periods of up to 2 weeks, storage at 4°C is acceptable.^[1] For up to 1 month, you can store it at -20°C.^[3]

- General Guideline: To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into single-use volumes.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q3: What are the appropriate handling procedures for **MRTX-EX185 (formic)**?

Due to its potent biological activity, proper personal protective equipment (PPE) and handling procedures are essential.

- Personal Protective Equipment: Always wear safety goggles with side-shields, protective gloves, and impervious clothing.[\[2\]](#) A suitable respirator should be used to avoid inhalation.[\[2\]](#)
- Ventilation: Use the compound only in areas with adequate exhaust ventilation to avoid the formation of dust and aerosols.[\[2\]](#)
- Contact Avoidance: Avoid contact with eyes and skin.[\[2\]](#) In case of contact, flush eyes immediately with large amounts of water and rinse skin thoroughly.[\[2\]](#)

Q4: How do I reconstitute **MRTX-EX185 (formic)**?

MRTX-EX185 (formic) is soluble in DMSO.[\[5\]](#)[\[6\]](#) To prepare a stock solution, you can dissolve the compound in DMSO. For example, to prepare a 10 mM stock solution, you would dissolve the appropriate mass of **MRTX-EX185 (formic)** in the calculated volume of DMSO. If you encounter solubility issues, you can warm the solution to 37°C and use sonication to aid dissolution.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|--|
| Compound precipitation in stock solution upon storage | Improper storage temperature or repeated freeze-thaw cycles. | Ensure storage at the recommended temperature (-80°C for long-term). Aliquot the stock solution into single-use vials to avoid freeze-thaw cycles. [3] [4] [5] [6] If precipitation occurs, gently warm the solution to 37°C and sonicate to redissolve. [4] [5] [6] |
| Inconsistent experimental results | Degradation of the compound due to improper storage or handling. | Verify the storage conditions and age of the compound and stock solutions. Always prepare fresh working solutions from a properly stored stock solution for each experiment. |
| Difficulty dissolving the compound | Insufficient solvent volume or inadequate mixing. | Ensure you are using a sufficient volume of the recommended solvent (DMSO). To enhance solubility, gently warm the mixture to 37°C and use an ultrasonic bath. [4] [5] [6] |

Data Summary

Storage Conditions and Stability

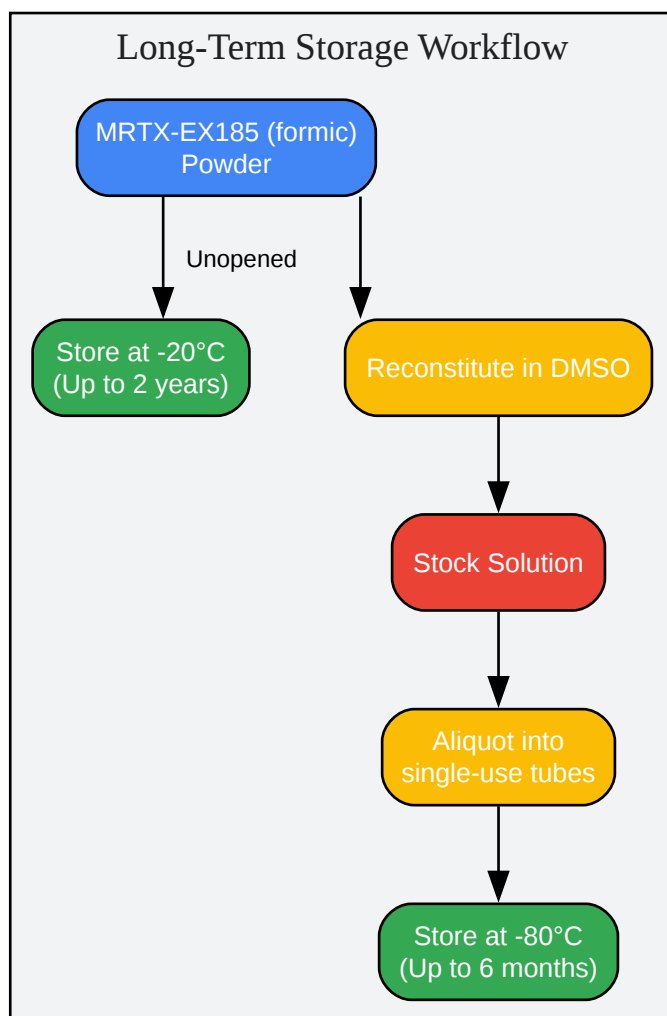
| Form | Storage Temperature | Duration | Solvent |
|----------|---------------------|----------|---------|
| Powder | -20°C | 2 years | N/A |
| Solution | -80°C | 6 months | DMSO |
| Solution | -20°C | 1 month | DMSO |
| Solution | 4°C | 2 weeks | DMSO |

Experimental Protocols

Protocol 1: Reconstitution of **MRTX-EX185 (formic)** to a 10 mM Stock Solution in DMSO

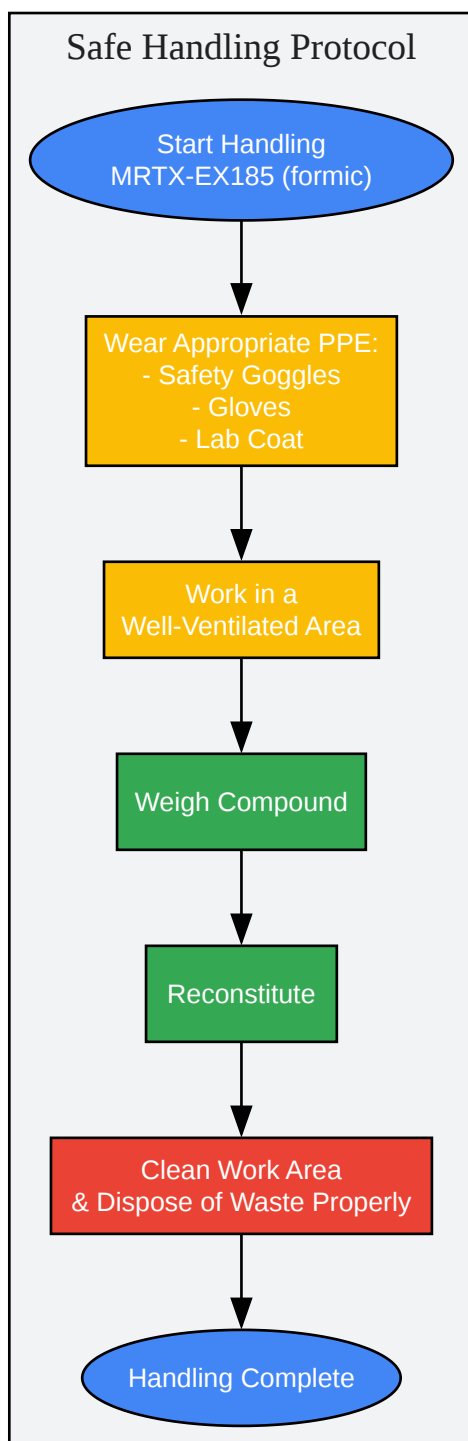
- Preparation: Allow the vial of **MRTX-EX185 (formic)** powder to equilibrate to room temperature before opening to prevent condensation.
- Calculation: Determine the required volume of DMSO to achieve a 10 mM concentration based on the mass of the compound provided. The molecular weight of **MRTX-EX185 (formic)** is 610.68 g/mol .[\[1\]](#)
- Dissolution: Add the calculated volume of DMSO to the vial.
- Mixing: Gently vortex the vial to mix. If the compound does not fully dissolve, warm the vial to 37°C and sonicate for a short period until the solution is clear.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected tubes. Store the aliquots at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)

Visualizations



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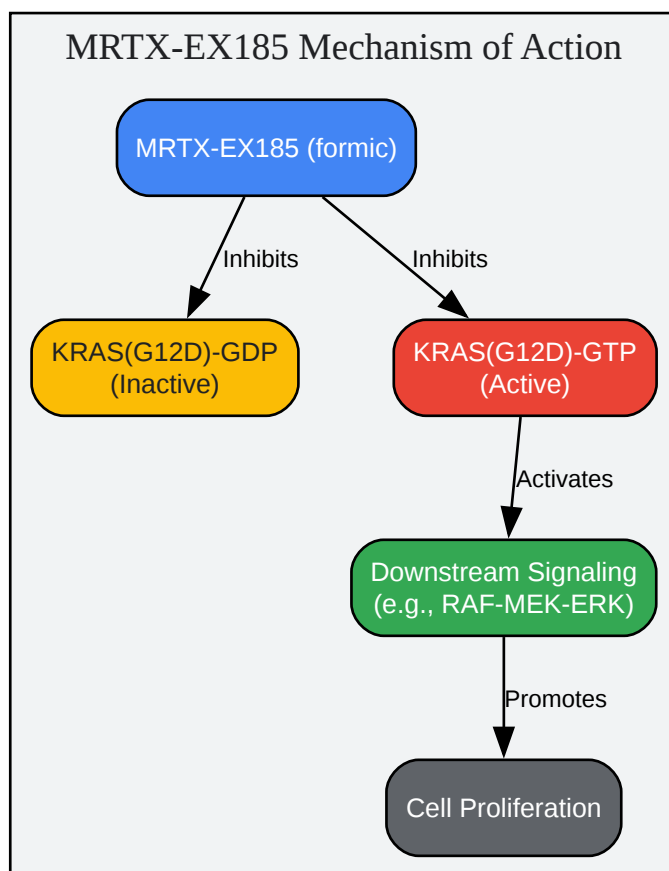
Caption: Workflow for the long-term storage and preparation of **MRTX-EX185 (formic)** stock solutions.



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Caption: Recommended safety protocol for handling **MRTX-EX185 (formic)**.

MRTX-EX185 is a potent inhibitor of KRAS(G12D).[3][7][8] It has been shown to bind to both the GDP-loaded and active GNP states of KRAS and KRAS(G12D).[3] The formic acid salt form is noted to be more stable than the free form.[7]



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Caption: Simplified signaling pathway showing the inhibitory action of MRTX-EX185 on KRAS(G12D).

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